

Safety and Handling of Brominated Aromatic Compounds: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(2-Bromobenzyl)piperidine

Cat. No.: B073349

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for brominated aromatic compounds. These compounds, while integral to various research and development applications, present potential hazards that necessitate strict adherence to safety protocols. This document outlines the toxicological properties, handling procedures, emergency response, and disposal methods for this class of chemicals to ensure a safe laboratory environment.

Physicochemical and Toxicological Data

The following tables summarize key quantitative data for representative brominated aromatic compounds. This information is essential for conducting thorough risk assessments prior to handling these substances.

Table 1: Physical Properties of Selected Brominated Aromatic Compounds

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)
Bromobenzene	108-86-1	C ₆ H ₅ Br	157.01	-30.7	156
2-Bromophenol	95-56-7	C ₆ H ₅ BrO	173.01	5.6	194
3-Bromophenol	591-20-8	C ₆ H ₅ BrO	173.01	33	236
4-Bromophenol	106-41-2	C ₆ H ₅ BrO	173.01	66.4	238
2-Bromoaniline	615-36-1	C ₆ H ₆ BrN	172.02	32	229
3-Bromoaniline	591-19-5	C ₆ H ₆ BrN	172.02	18.5	251
4-Bromoaniline	106-40-1	C ₆ H ₆ BrN	172.02	60	230

Data sourced from PubChem.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Table 2: Toxicological Data for Selected Brominated Aromatic Compounds

Compound	Oral LD50 (Rat)	OSHA PEL (8-hr TWA)	NIOSH REL (10-hr TWA)	ACGIH TLV (8-hr TWA)
Bromine	2600 mg/kg	0.1 ppm	0.1 ppm	0.1 ppm
Bromobenzene	2383 mg/kg	Not Established	Not Established	Not Established
Phenol	317 mg/kg	5 ppm	5 ppm	5 ppm
4-Bromoaniline	~1000 mg/kg (rat/mice)	Not Established	Not Established	Not Established

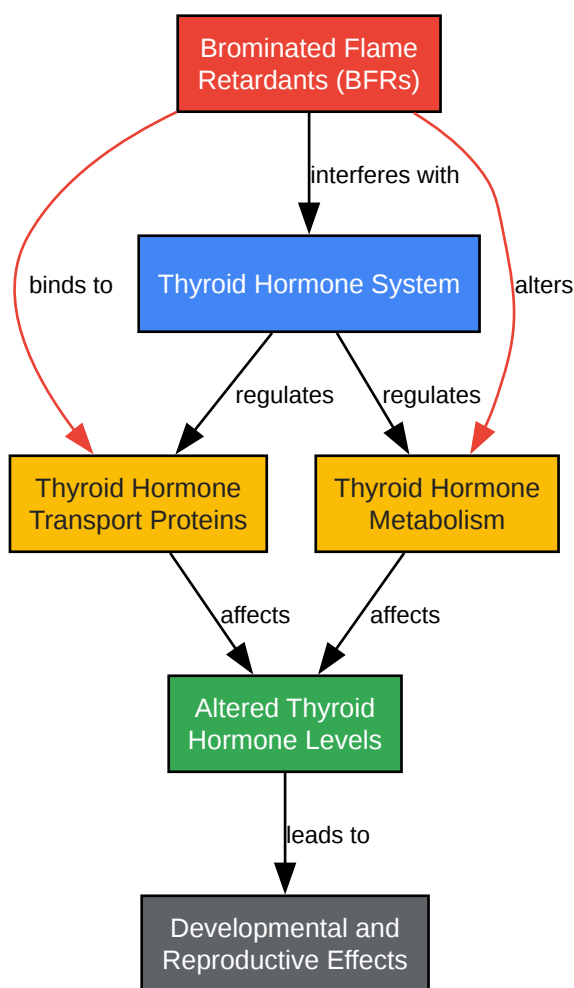
Note: Exposure limits for many specific brominated aromatic compounds have not been established. In such cases, it is prudent to handle them as highly toxic substances and minimize exposure. Data sourced from NIOSH, PubChem, and other safety documents.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Health Hazards and Mechanisms of Toxicity

Brominated aromatic compounds can exert a range of toxic effects. Polybrominated diphenyl ethers (PBDEs), a prominent class of brominated flame retardants, are known endocrine disruptors and developmental neurotoxicants.[\[11\]](#)[\[12\]](#) Their mechanisms of toxicity often involve interference with hormonal signaling pathways and induction of oxidative stress.

Endocrine Disruption by Brominated Flame Retardants

Many brominated flame retardants (BFRs) can interfere with the endocrine system, particularly thyroid hormone signaling.[\[13\]](#)[\[14\]](#) This disruption can occur through various mechanisms, including binding to thyroid hormone transport proteins and altering the metabolism of thyroid hormones.[\[11\]](#)



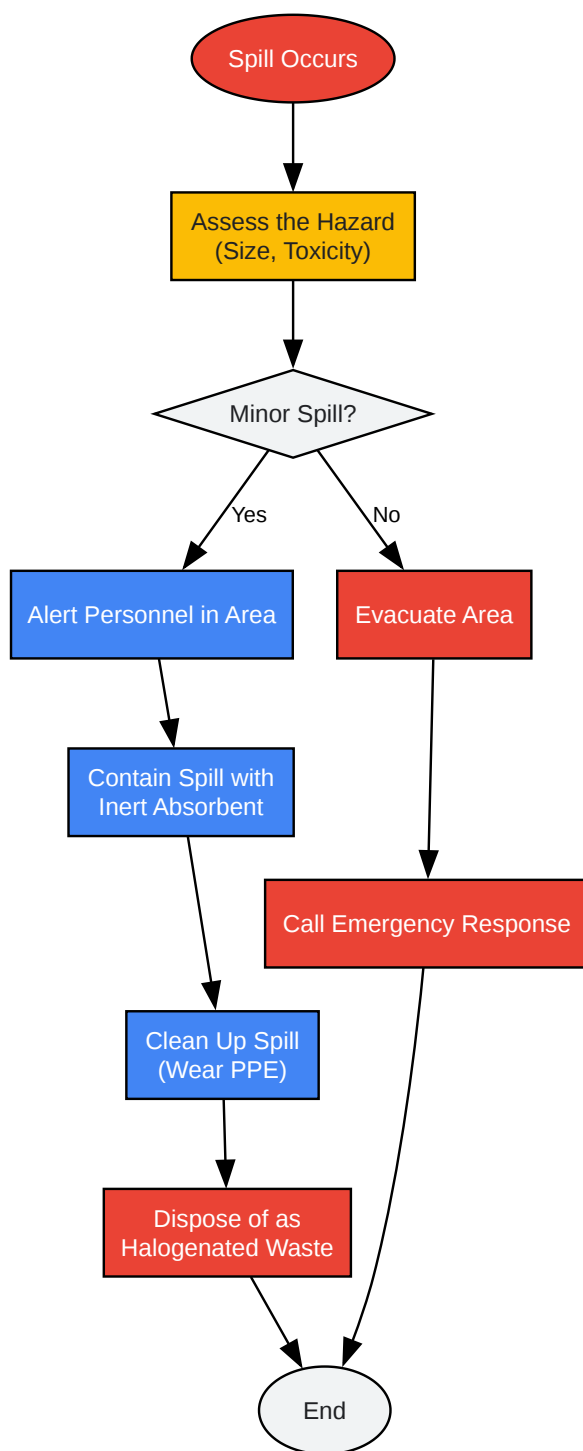
[Click to download full resolution via product page](#)

Endocrine Disruption Pathway of BFRs

Neurotoxicity of Polybrominated Diphenyl Ethers (PBDEs)

PBDEs have been shown to be neurotoxic, particularly during development.^[15] The mechanisms underlying their neurotoxicity are multifaceted and can involve direct effects on neuronal cells.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bromobenzene | C₆H₅Br | CID 7961 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Bromophenol | C₆H₅BrO | CID 7808 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Bromophenol | C₆H₅BrO | CID 11563 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Bromoaniline | BrC₆H₄NH₂ | CID 7807 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Bromoaniline | C₆H₆BrN | CID 11992 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 4-Bromoaniline: Properties, Applications, Safety & Insights [ketonepharma.com]
- 7. LCSS: BROMINE [web.stanford.edu]
- 8. Bromine - IDLH | NIOSH | CDC [cdc.gov]
- 9. researchgate.net [researchgate.net]
- 10. phmsa.dot.gov [phmsa.dot.gov]
- 11. Page loading... [wap.guidechem.com]
- 12. bloomtechz.com [bloomtechz.com]
- 13. RISK ASSESSMENT FLOWCHART - Chemical Laboratory Safety and Security - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 14. jsynthchem.com [jsynthchem.com]
- 15. Bromophenol Blue synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Safety and Handling of Brominated Aromatic Compounds: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073349#safety-and-handling-guidelines-for-brominated-aromatic-compounds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com